

Coumarin 480 chemical structure and molecular weight.

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Compound of Interest

Compound Name: Coumarin 480

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Coumarin 480: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Coumarin 480**, a versatile fluorescent dye with significant applications in research and drug development. This document outlines its chemical properties, experimental applications, and the fundamental principles of its use.

Chemical Structure and Properties

Coumarin 480, also known by its synonym Coumarin 102, is a synthetic organic dye belonging to the coumarin family.^{[1][2]} Its rigidized molecular structure, formed by the fusion of a pyrone ring with a benzene molecule, is the basis for its distinct photophysical properties. The IUPAC name for **Coumarin 480** is 2,3,6,7-tetrahydro-9-methyl-1H,5H,11H-[1]benzopyrano-[6,7,8-ij]quinolizin-11-one.^{[1][2]}

The chemical structure of **Coumarin 480** is as follows:

Chemical structure of Coumarin 480

Caption: Chemical structure of **Coumarin 480**.

Quantitative Data Summary

The key physicochemical properties of **Coumarin 480** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₇ NO ₂	[1][3][4]
Molecular Weight	255.31 g/mol	[3][5][6]
CAS Number	41267-76-9	[1][3][7]
Appearance	Pale yellow crystalline powder / Light brown to brown solid	[1][3][4]
Melting Point	152-156 °C	[8]
Boiling Point (est.)	398.54 °C	[8]
Flash Point (est.)	194.9 °C	[8]

Applications in Research and Drug Development

Coumarin 480 is a widely utilized tool in various scientific fields due to its excellent fluorescent properties. Its primary applications include:

- **Fluorescent Probe:** **Coumarin 480** serves as a sensitive fluorescent probe to investigate molecular interactions and changes in the microenvironment.[1] Its fluorescence is highly sensitive to solvent polarity, making it an ideal tool for studying solvent relaxation dynamics and hydrogen bonding.[1]
- **Laser Dye:** As a laser dye, **Coumarin 480** is employed in tunable lasers to generate emissions in the blue-green region of the spectrum.[9]
- **Biological Imaging:** While its emission can sometimes overlap with cellular autofluorescence, **Coumarin 480** and its derivatives are used in multicolor imaging applications.[9]

Experimental Protocol: Cellular Imaging with Coumarin 480

This protocol provides a general framework for using **Coumarin 480** as a fluorescent probe for cellular imaging. The specific concentrations and incubation times may require optimization depending on the cell type and experimental objectives.

Objective: To visualize intracellular compartments or dynamics using **Coumarin 480**.

Materials:

- **Coumarin 480**
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- Cell culture medium
- Live cells cultured on coverslips or in imaging dishes
- Fluorescence microscope with appropriate filter sets (Excitation ~400 nm, Emission ~480 nm)

Procedure:

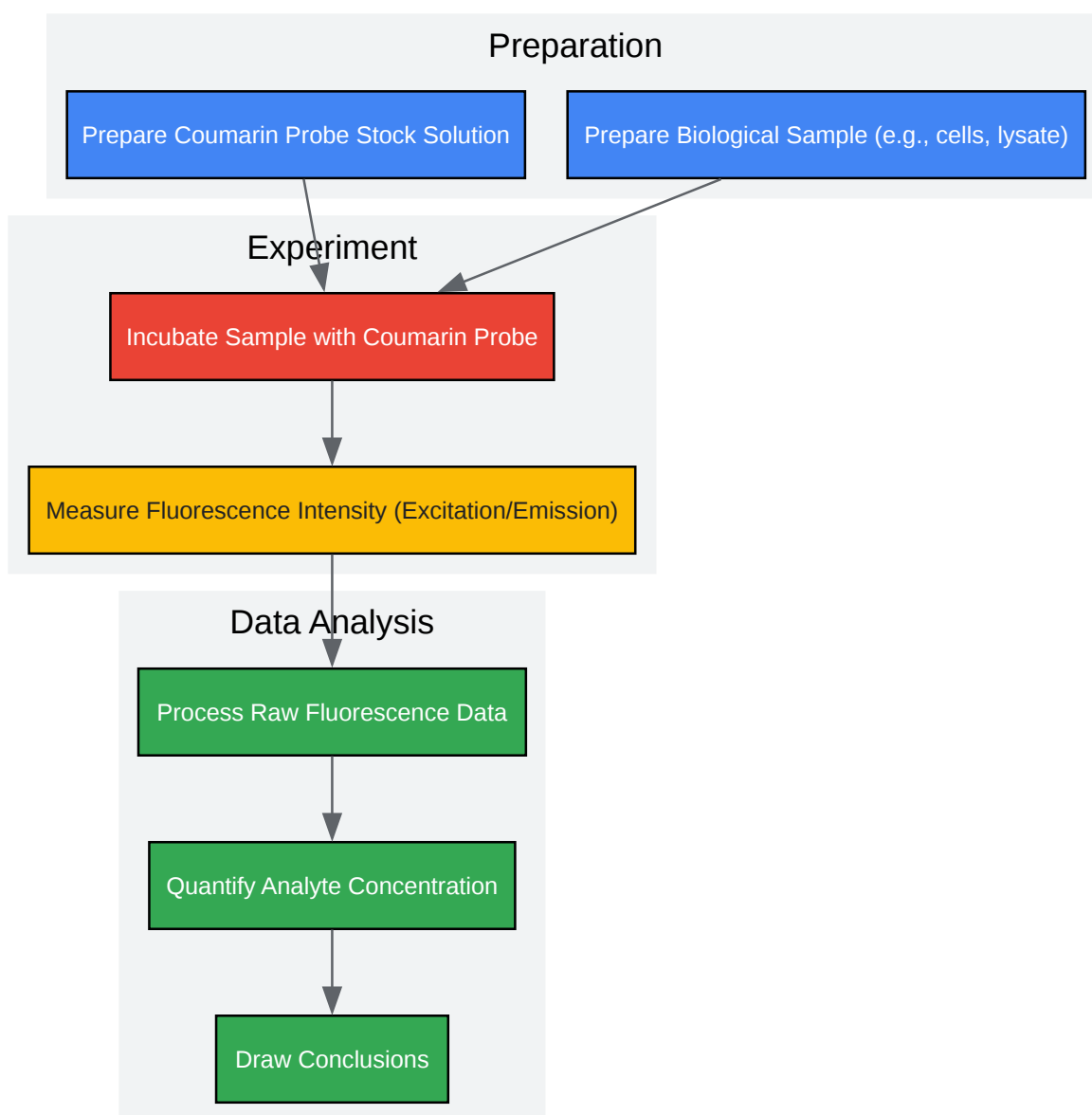
- **Stock Solution Preparation:** Prepare a 1 mM stock solution of **Coumarin 480** in high-quality, anhydrous DMSO. Store the stock solution at -20°C, protected from light.
- **Working Solution Preparation:** On the day of the experiment, dilute the stock solution in pre-warmed cell culture medium or PBS to the desired final working concentration (typically in the range of 1-10 µM).
- **Cell Staining:** a. Remove the cell culture medium from the cells. b. Wash the cells gently with pre-warmed PBS. c. Add the **Coumarin 480** working solution to the cells and incubate for 15-30 minutes at 37°C in a CO₂ incubator.
- **Washing:** a. Remove the staining solution. b. Wash the cells two to three times with pre-warmed PBS to remove any unbound dye.

- Imaging: a. Add fresh, pre-warmed cell culture medium or an appropriate imaging buffer to the cells. b. Image the stained cells using a fluorescence microscope with a suitable filter set for **Coumarin 480** (e.g., DAPI or blue fluorescent protein channel).

Workflow for a Fluorescence-Based Assay

The following diagram illustrates a typical workflow for a fluorescence-based assay using a coumarin probe like **Coumarin 480** to detect a specific analyte.

Workflow for Analyte Detection Using a Coumarin-Based Fluorescent Probe



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Caption: A logical workflow for utilizing a coumarin-based fluorescent probe.

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